

Rauvotetraphylline C: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B15592084

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Introduction

Rauvotetraphylline C is a monoterpene indole alkaloid isolated from the aerial parts of *Rauwolfia tetraphylla*, a plant belonging to the Apocynaceae family.[1][2] This family of compounds is of significant interest to the scientific community due to the diverse biological activities exhibited by its members, including anticancer, antimalarial, and antihypertensive properties.[2] This document provides a detailed overview of the known physicochemical properties of **Rauvotetraphylline C**, general experimental protocols for their determination, and insights into its biological context.

Physicochemical Properties

The fundamental physicochemical characteristics of **Rauvotetraphylline C** are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods and potential therapeutic applications.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₄ N ₂ O ₇	InvivoChem[3], Immunomart[1]
Molecular Weight	510.58 g/mol	InvivoChem[3]
CAS Number	1422506-51-1	InvivoChem[3], Immunomart[1]
Appearance	Typically exists as a solid at room temperature.	InvivoChem[3]
LogP (Octanol-Water Partition Coefficient)	1.257	InvivoChem[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. May also dissolve in water and Ethanol.	BioCrick[2], InvivoChem[3]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months.	InvivoChem[3]
Melting Point	Not specified in the available literature.	
Boiling Point	Not specified in the available literature.	
pKa	Not specified in the available literature.	

Experimental Protocols

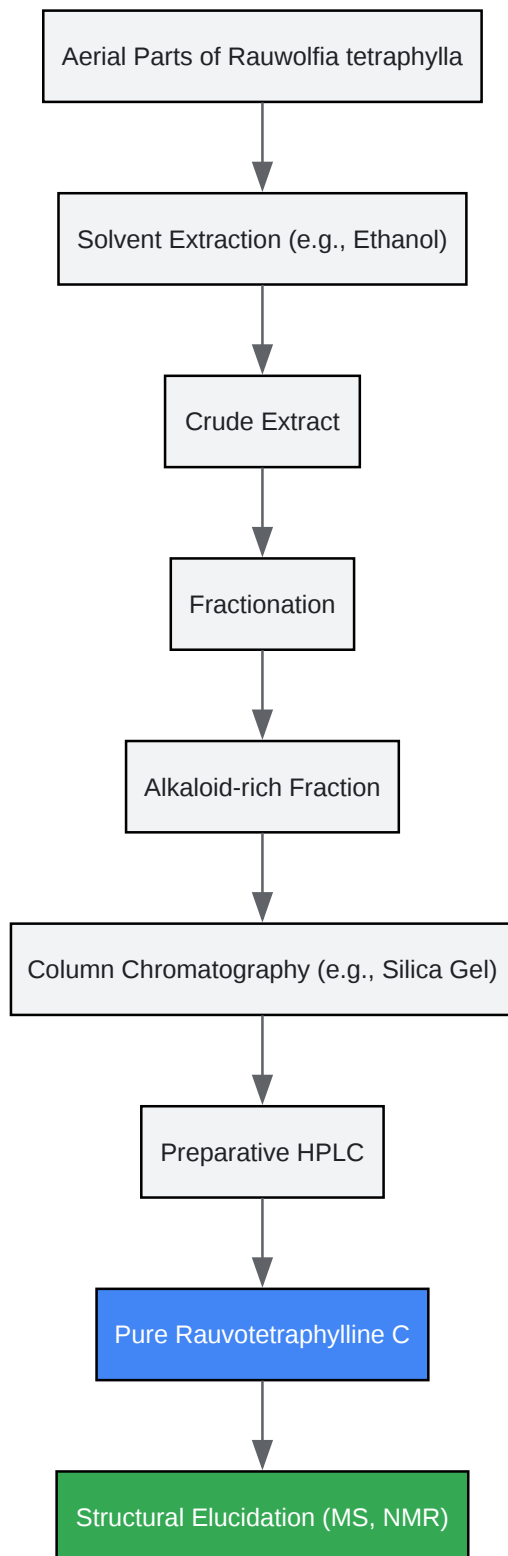
Detailed experimental protocols for the determination of all physicochemical properties of **Rauvotetraphylline C** are not readily available in the public domain. However, this section outlines the general methodologies employed for the isolation of this class of compounds and for the determination of key physicochemical parameters.

Isolation and Purification of Rauvotetraphyllines from *Rauwolfia tetraphylla*

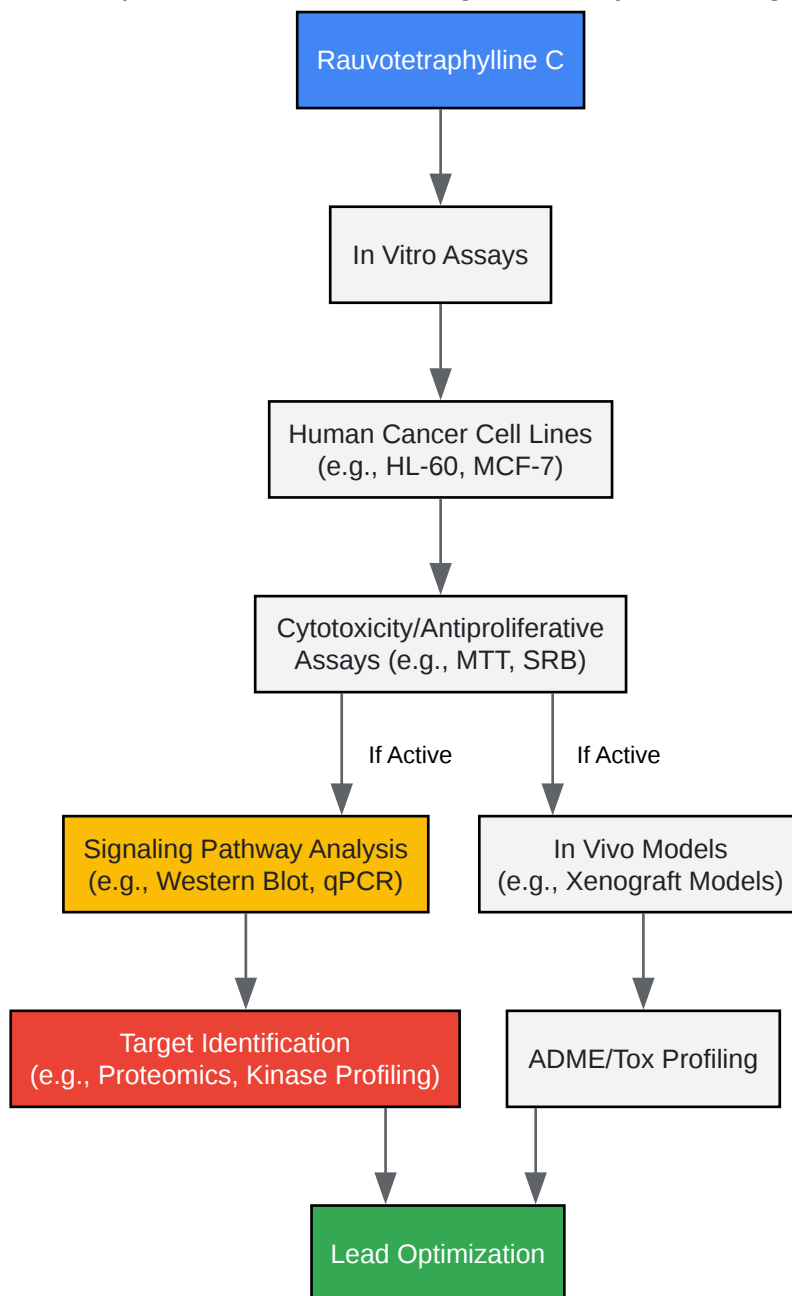
Rauvotetraphylline C, along with its analogues, is isolated from the aerial parts of *Rauwolfia tetraphylla*. The general procedure involves solvent extraction followed by chromatographic separation.

- **Extraction:** The air-dried and powdered aerial parts of the plant are extracted with an organic solvent, such as ethanol, at room temperature. The process is typically repeated multiple times to ensure exhaustive extraction. The resulting extracts are then combined and concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to a series of liquid-liquid partitioning or column chromatography techniques to separate compounds based on their polarity.
- **Chromatographic Separation:** The fractions containing the alkaloids are further purified using repeated column chromatography over silica gel or other stationary phases. A gradient of solvents, such as a chloroform-methanol mixture, is commonly used to elute the individual compounds.
- **Final Purification:** Final purification is often achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Rauvotetraphylline C**.
- **Structure Elucidation:** The structure of the isolated compound is then confirmed using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and 2D-NMR).[\[1\]](#)[\[2\]](#)

General Workflow for Isolation and Purification



Conceptual Workflow for Biological Activity Screening



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